

Application Notes and Protocols for the Analytical Characterization of 5-Isopropoxypicolinic Acid

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Compound of Interest

Compound Name: 5-Isopropoxypicolinic acid

CAS No.: 832714-60-0

Cat. No.: B1288913

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Introduction

5-Isopropoxypicolinic acid is a pyridine carboxylic acid derivative with potential applications in pharmaceutical and materials science. As with any novel compound intended for advanced applications, comprehensive characterization using a suite of analytical techniques is paramount to ensure its identity, purity, and stability. This document provides a detailed guide for researchers, scientists, and drug development professionals on the analytical techniques for the thorough characterization of **5-Isopropoxypicolinic acid**. The protocols outlined herein are designed to be robust and adhere to the principles of scientific integrity, drawing upon established methodologies for similar small molecules and incorporating insights from regulatory guidelines such as those from the International Council for Harmonisation (ICH)[1][2][3].

Physicochemical Properties

A foundational understanding of the physicochemical properties of **5-Isopropoxypicolinic acid** is crucial for the development of appropriate analytical methods and for predicting its behavior

in various formulations.

Property	Value/Information	Source/Justification
Chemical Structure		Publicly available chemical structure.
Molecular Formula	C ₉ H ₁₁ NO ₃	Based on chemical structure.
Molecular Weight	181.19 g/mol	[4]
Appearance	White to off-white solid	Typical appearance for purified small organic molecules.
Melting Point	Estimated range: 50-70 °C	Based on related structures like 3-isopropoxyphenylboronic acid catechol ester (49–51 °C) [1]. Experimental determination is required for the specific compound.
Solubility	Expected to be soluble in polar organic solvents such as methanol, ethanol, acetonitrile, dimethyl sulfoxide (DMSO), and acetone. Limited solubility in non-polar solvents.	Based on the solubility of the related compound 5-Hydroxypicolinic acid[5] and general principles of solubility for polar organic molecules.
pKa	Estimated range: 2-4	The pKa of the carboxylic acid group is expected to be in this range, similar to other picolinic acid derivatives. The pyridine nitrogen is weakly basic. Experimental determination is necessary for an accurate value.
Storage	Sealed in a dry environment at 2-8°C	[4]

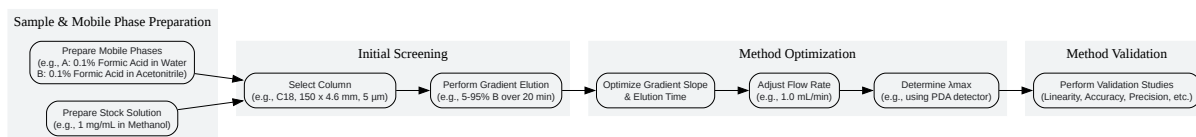
Chromatographic Analysis: High-Performance Liquid Chromatography (HPLC)

HPLC is a cornerstone technique for assessing the purity of **5-Isopropoxyypicolinic acid** and for quantifying it in various matrices. A well-developed and validated HPLC method is essential for quality control and stability studies.

Method Development and Validation Philosophy

The development of a robust HPLC method should be guided by a systematic approach, as outlined in ICH Q2(R2) and Q14 guidelines[1][2][3]. The goal is to establish an Analytical Target Profile (ATP) that defines the method's intended purpose and performance characteristics[2][3]. Key validation parameters include specificity, linearity, accuracy, precision (repeatability and intermediate precision), detection limit (LOD), quantitation limit (LOQ), and robustness[1][2][3].

Workflow for HPLC Method Development



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Caption: Workflow for HPLC method development and validation.

Recommended HPLC Protocol

Objective: To determine the purity of **5-Isopropoxyypicolinic acid** and quantify related substances.

Instrumentation:

- HPLC system with a quaternary or binary pump
- Autosampler
- Column thermostat
- Photodiode Array (PDA) or UV detector

Materials:

- **5-Isopropoxypicolinic acid** reference standard
- HPLC grade acetonitrile and methanol
- Formic acid or phosphoric acid, analytical grade
- Deionized water (18.2 MΩ·cm)

Chromatographic Conditions (Starting Point):

Parameter	Recommended Condition	Justification
Column	Reversed-phase C18, 150 x 4.6 mm, 5 µm	C18 columns are a good starting point for the separation of moderately polar compounds.
Mobile Phase A	0.1% Formic Acid in Water	Formic acid is a common mobile phase modifier that improves peak shape and is compatible with mass spectrometry.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Acetonitrile is a common organic modifier in reversed-phase HPLC.
Gradient	10% to 90% B over 20 minutes, then hold at 90% B for 5 minutes, followed by a 5-minute re-equilibration at 10% B.	A gradient elution is recommended for initial screening to ensure elution of any potential impurities with a wide range of polarities.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Maintaining a constant column temperature ensures reproducible retention times.
Detection Wavelength	Monitor at 270 nm, with PDA detection from 200-400 nm to determine the optimal wavelength.	The optimal wavelength should be determined experimentally; 270 nm is a reasonable starting point for picolinic acid derivatives.
Injection Volume	10 µL	A typical injection volume for analytical HPLC.
Sample Preparation	Prepare a 0.5 mg/mL solution of 5-Isopropoxypicolinic acid in	Ensure the sample is fully dissolved and filter through a

methanol or a 50:50 mixture of acetonitrile and water.	0.45 µm syringe filter before injection.
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System Suitability: Before sample analysis, perform at least five replicate injections of a standard solution. The system is deemed suitable for use if the relative standard deviation (RSD) for the peak area and retention time is less than 2.0%.

Spectroscopic Characterization

Spectroscopic techniques are indispensable for the structural elucidation and confirmation of the identity of **5-Isopropoxypicolinic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

Recommended NMR Protocol:

Objective: To confirm the chemical structure of **5-Isopropoxypicolinic acid**.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher)

Sample Preparation:

- Dissolve 5-10 mg of the sample in approximately 0.7 mL of a deuterated solvent such as deuterated chloroform (CDCl₃) or deuterated dimethyl sulfoxide (DMSO-d₆). Add a small amount of tetramethylsilane (TMS) as an internal standard if not already present in the solvent.

Data Acquisition:

- Acquire ¹H NMR and ¹³C NMR spectra.
- For further structural confirmation, 2D NMR experiments such as COSY, HSQC, and HMBC can be performed.

Expected ^1H NMR Spectral Features (in CDCl_3):

- Aromatic protons on the pyridine ring.
- A septet for the methine proton of the isopropoxy group.
- A doublet for the methyl protons of the isopropoxy group.
- A broad singlet for the carboxylic acid proton (may be exchanged with residual water in the solvent).

Expected ^{13}C NMR Spectral Features (in CDCl_3):

- Carbonyl carbon of the carboxylic acid.
- Aromatic carbons of the pyridine ring.
- Methine and methyl carbons of the isopropoxy group.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule, further confirming its identity.

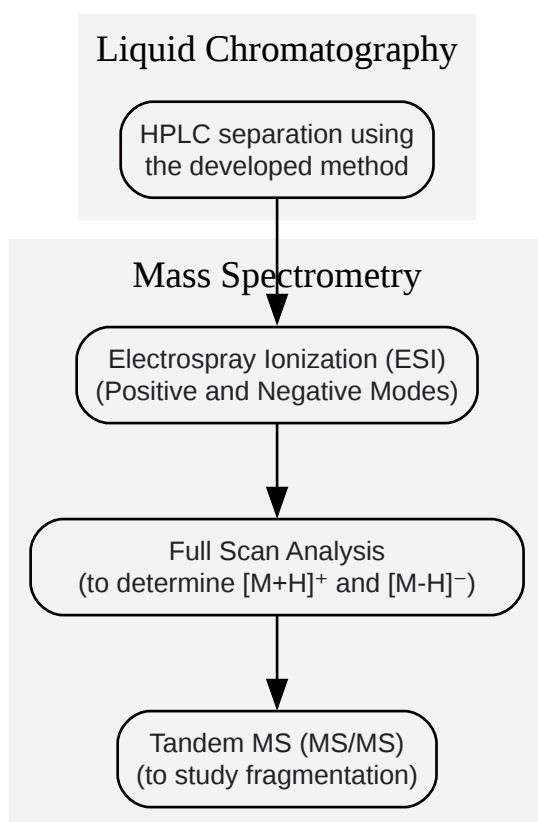
Recommended MS Protocol:

Objective: To determine the molecular weight and fragmentation pattern of **5-Isopropoxypicolinic acid**.

Instrumentation:

- Mass spectrometer with an electrospray ionization (ESI) source, coupled to an HPLC system (LC-MS).

Analytical Approach:



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Caption: Analytical approach for LC-MS analysis.

MS Conditions (Starting Point):

- Ionization Mode: ESI positive and negative.
- Capillary Voltage: 3.5 kV
- Cone Voltage: 30 V
- Source Temperature: 120 °C
- Desolvation Temperature: 350 °C
- Desolvation Gas Flow: 600 L/hr
- Scan Range: m/z 50-500

Expected Results:

- In positive ion mode, the protonated molecule $[M+H]^+$ is expected at m/z 182.08.
- In negative ion mode, the deprotonated molecule $[M-H]^-$ is expected at m/z 180.07.
- Tandem MS (MS/MS) of the parent ion will provide characteristic fragment ions, likely involving the loss of the isopropoxy group and/or the carboxylic acid group.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.

Recommended FTIR Protocol:

Objective: To identify the functional groups in **5-Isopropoxypicolinic acid**.

Instrumentation:

- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory.

Sample Preparation:

- Place a small amount of the solid sample directly on the ATR crystal.

Data Acquisition:

- Acquire the spectrum in the range of $4000\text{--}400\text{ cm}^{-1}$.

Expected Characteristic Absorption Bands:

Wavenumber (cm ⁻¹)	Assignment
~3000-2500	O-H stretch of the carboxylic acid (broad)
~2980-2930	C-H stretch of the isopropoxy group
~1700	C=O stretch of the carboxylic acid
~1600, ~1470	C=C and C=N stretching of the pyridine ring
~1250	C-O stretch of the ether linkage

UV-Visible Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule and can be used for quantitative analysis.

Recommended UV-Vis Protocol:

Objective: To determine the wavelength of maximum absorbance (λ_{max}) for quantitative analysis.

Instrumentation:

- UV-Vis spectrophotometer

Sample Preparation:

- Prepare a dilute solution of **5-Isopropoxypicolinic acid** (e.g., 10 $\mu\text{g/mL}$) in a suitable solvent such as methanol or ethanol.

Data Acquisition:

- Scan the solution from 200 to 400 nm to obtain the absorption spectrum and identify the λ_{max} .

Thermal Analysis

Thermal analysis techniques are used to investigate the physical and chemical properties of the material as a function of temperature.

Differential Scanning Calorimetry (DSC)

DSC is used to determine the melting point and to assess the crystalline nature of the compound.

Recommended DSC Protocol:

Objective: To determine the melting point and thermal transitions of **5-Isopropoxypicolinic acid**.

Instrumentation:

- Differential Scanning Calorimeter

Sample Preparation:

- Accurately weigh 2-5 mg of the sample into an aluminum DSC pan and seal it.

Data Acquisition:

- Heat the sample from ambient temperature to a temperature above the expected melting point (e.g., 25 °C to 150 °C) at a heating rate of 10 °C/min under a nitrogen atmosphere.

Expected Result:

- A sharp endothermic peak corresponding to the melting of the crystalline solid. The peak onset provides the melting point.

Thermogravimetric Analysis (TGA)

TGA is used to evaluate the thermal stability of the compound.

Recommended TGA Protocol:

Objective: To assess the thermal stability and decomposition profile of **5-Isopropoxypicolinic acid**.

Instrumentation:

- Thermogravimetric Analyzer

Sample Preparation:

- Accurately weigh 5-10 mg of the sample into a TGA pan.

Data Acquisition:

- Heat the sample from ambient temperature to a high temperature (e.g., 600 °C) at a heating rate of 10 °C/min under a nitrogen or air atmosphere.

Expected Result:

- A plot of weight loss versus temperature, indicating the temperature at which the compound begins to decompose.

Conclusion

The analytical techniques and protocols detailed in this guide provide a comprehensive framework for the characterization of **5-Isopropoxypicolinic acid**. By systematically applying these methods, researchers can ensure the identity, purity, and stability of this compound, which is a critical step in its journey from the laboratory to potential applications. It is imperative that all methods are validated according to the appropriate regulatory guidelines to ensure the generation of reliable and reproducible data.

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